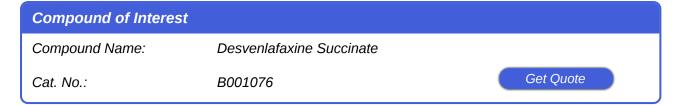


Solubility profile of desvenlafaxine succinate in different solvents

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Solubility Profile of Desvenlafaxine Succinate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility profile of **desvenlafaxine succinate**, a selective serotonin and norepinephrine reuptake inhibitor (SNRI). Understanding the solubility of an active pharmaceutical ingredient (API) is critical for formulation development, bioavailability, and overall therapeutic efficacy. This document summarizes key solubility data in various solvents, details experimental protocols for solubility determination, and provides visualizations to illustrate experimental workflows.

Physicochemical Properties of Desvenlafaxine Succinate

Desvenlafaxine succinate is a white to off-white crystalline powder. It is the succinate salt of desvenlafaxine, the major active metabolite of venlafaxine. The succinate salt form enhances the stability and handling of the API.

Aqueous Solubility Profile

The aqueous solubility of **desvenlafaxine succinate** is pH-dependent. As an ionizable molecule, its solubility is significantly influenced by the pH of the aqueous medium.



Desvenlafaxine is classified as a Biopharmaceutics Classification System (BCS) Class 1 drug, indicating high solubility and high permeability.

An FDA environmental assessment report indicates a moderate aqueous solubility of 32 g/L for **desvenlafaxine succinate**. Furthermore, it is described as being highly soluble under physiological pH conditions (pH 1.2-7.4). One key data point from an FDA document indicates that the maximum solubility of the desvenlafaxine base is 31 mg/mL in 0.1N Hydrochloric acid, which corresponds to a pH of approximately 1.2.

Table 1: Aqueous Solubility of **Desvenlafaxine Succinate**

Solvent System	рН	Solubility (mg/mL)
0.1N Hydrochloric Acid	~1.2	31 (as desvenlafaxine base)
Phosphate Buffered Saline (PBS)	7.2	~1

Solubility in Organic Solvents

The solubility of **desvenlafaxine succinate** has also been characterized in various organic solvents, which is crucial for manufacturing processes and the development of non-aqueous or co-solvent formulations.

Table 2: Solubility of **Desvenlafaxine Succinate** in Organic Solvents



Solvent	Solubility (mg/mL)
Methanol	Freely Soluble
Ethanol	~2
Acetone	Very Slightly Soluble
Dimethyl Sulfoxide (DMSO)	~3
Dimethylformamide (DMF)	~5
Hexane	Practically Insoluble
Toluene	Practically Insoluble
Methylene Chloride	Practically Insoluble

Note: "Freely Soluble," "Sparingly Soluble," "Very Slightly Soluble," and "Practically Insoluble" are qualitative descriptors from pharmacopeial standards.

Experimental Protocols

The determination of API solubility is a fundamental experiment in pre-formulation studies. The shake-flask method is the gold standard for determining equilibrium solubility.

Equilibrium Solubility Determination via Shake-Flask Method

This protocol outlines the steps for determining the equilibrium solubility of **desvenlafaxine succinate** in various aqueous and organic solvents.

Materials:

- Desvenlafaxine succinate API
- Selected solvents (e.g., purified water, phosphate buffers of various pH, methanol, ethanol)
- Glass vials with screw caps
- Orbital shaker with temperature control



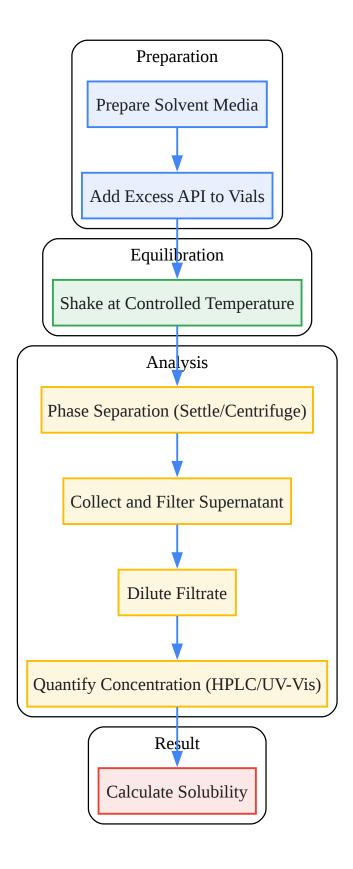
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Analytical balance
- pH meter

Procedure:

- Preparation of Solvent Media: Prepare the desired solvent systems. For aqueous solutions, prepare buffers at the target pH values (e.g., 1.2, 4.5, 6.8) and verify the pH.
- Sample Preparation: Add an excess amount of **desvenlafaxine succinate** to a series of vials containing a known volume of the respective solvent. The presence of undissolved solid at the end of the experiment is necessary to ensure saturation.
- Equilibration: Seal the vials and place them in an orbital shaker set to a constant temperature (typically 25 °C or 37 °C) and agitation speed (e.g., 100 rpm). Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, remove the vials from the shaker and allow them to stand to let the excess solid settle. Alternatively, centrifuge the samples to facilitate the separation of the solid and liquid phases.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
- Dilution: Dilute the filtered solution with a suitable solvent to a concentration within the analytical method's calibration range.
- Quantification: Analyze the concentration of desvenlafaxine succinate in the diluted samples using a validated HPLC or UV-Vis spectrophotometry method.



 Calculation: Calculate the solubility of desvenlafaxine succinate in the respective solvent by back-calculating from the measured concentration of the diluted sample.





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Shake-Flask Solubility Determination Workflow

Factors Influencing Solubility

Several factors can influence the solubility of **desvenlafaxine succinate**:

- pH: As demonstrated, the solubility of this ionizable compound is highly dependent on the pH
 of the medium.
- Temperature: Solubility is generally temperature-dependent. For most solids dissolving in a liquid, solubility increases with temperature.
- Polymorphism: The crystalline form of the API can affect its solubility. Different polymorphs
 can exhibit different solubilities.
- Presence of Co-solvents: The addition of co-solvents can either increase or decrease the solubility depending on the polarity of the API and the solvents.

Conclusion

This technical guide provides a summary of the available solubility data for **desvenlafaxine succinate** in various aqueous and organic solvents. The pH-dependent nature of its aqueous solubility is a critical consideration for formulation scientists. The provided experimental protocol for the shake-flask method offers a standardized approach for determining the equilibrium solubility of this and other pharmaceutical compounds. A thorough understanding of the solubility profile is essential for the successful development of robust and effective drug products containing **desvenlafaxine succinate**.

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